

A Comparative Analysis of Tensile Strength in Cadmium Copper and Brass Alloys

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Compound of Interest

Compound Name: Cadmium;copper

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For researchers, scientists, and drug development professionals, the selection of materials with specific mechanical properties is paramount for the design and manufacturing of reliable laboratory equipment and instrumentation. This guide provides an objective comparison of the tensile strength of cadmium copper alloys and brass alloys, supported by experimental data, to aid in material selection for demanding applications.

Executive Summary

Cadmium copper alloys generally exhibit higher tensile strengths compared to common brass alloys, particularly in their cold-worked states. The addition of cadmium to copper significantly enhances its strength with a minimal reduction in electrical conductivity. Brass, an alloy of copper and zinc, offers a wider range of mechanical properties that can be tailored by varying the zinc content; however, even high-strength brasses typically do not reach the tensile strength of cold-worked cadmium copper. This guide will delve into the specific tensile properties of representative alloys from each family, outline the standardized testing methodology used to determine these properties, and provide a visual representation of the factors influencing their tensile strength.

Data Presentation: Tensile Properties of Selected Alloys

The following tables summarize the typical tensile strength, yield strength, and elongation of common cadmium copper and brass alloys in both annealed (soft) and cold-worked (hard)

conditions.

Table 1: Mechanical Properties of Cadmium Copper Alloys

Alloy (UNS Designation)	Composition	Condition	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)
C16200	99.0% Cu, 1.0% Cd	Annealed	240 - 410	70 - 170	20 - 40
Hard	480 - 690	410 - 585	5 - 12		
C18135	~99.1% Cu, 0.2-0.6% Cr, 0.2-0.6% Cd	Solution Treated and Aged	374	248	28

Table 2: Mechanical Properties of Brass Alloys

Alloy (UNS Designation)	Composition	Condition	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)
C26000 (Cartridge Brass)	70% Cu, 30% Zn	Annealed	303 - 380	76 - 140	54 - 66
Hard	496 - 580	434	8 - 10		
C28000 (Muntz Metal)	60% Cu, 40% Zn	Annealed	360	140	52
Hard	540	345	18		

Experimental Protocols: Tensile Testing

The mechanical properties presented in this guide are determined using the standardized ASTM E8/E8M - Standard Test Methods for Tension Testing of Metallic Materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This method ensures consistency and comparability of data across different materials and laboratories.

Specimen Preparation

- **Selection:** Test specimens are prepared in either a round or flat "dog-bone" shape, with dimensions specified by the ASTM E8 standard.^{[1][3][4]} The choice of specimen type depends on the form of the material being tested (e.g., sheet, rod).
- **Machining:** Specimens are machined from the alloy stock, ensuring that the longitudinal axis of the specimen is parallel to the direction of rolling or drawing. Care is taken to avoid introducing residual stresses or surface defects that could influence the test results.^[3]
- **Gage Marks:** Two small marks are placed at a precise distance apart on the reduced section of the specimen. This "gage length" is used to measure elongation after the test.^[2]

Testing Procedure

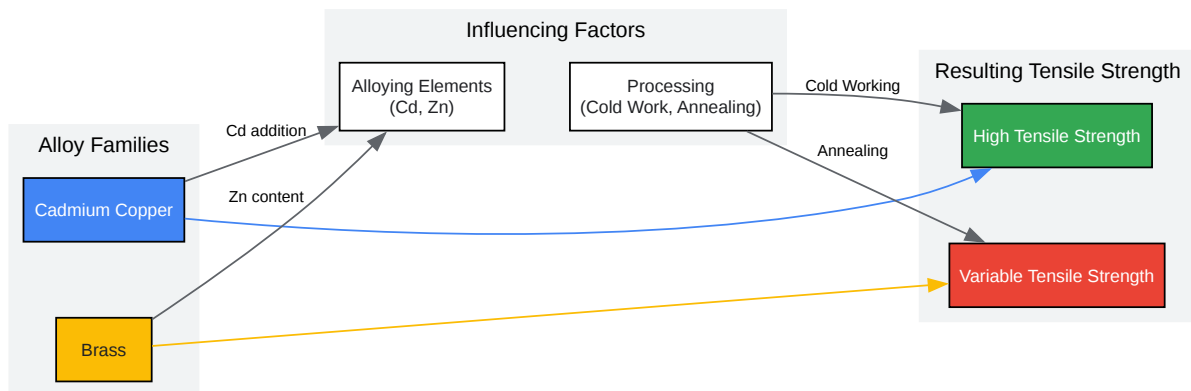
- **Machine Setup:** A calibrated universal testing machine (UTM) is used to apply a controlled tensile (pulling) force to the specimen.^{[1][2]}
- **Gripping:** The ends of the specimen are securely held by grips in the UTM, ensuring that the load is applied axially.
- **Load Application:** The UTM pulls the specimen at a constant rate of speed.^[2]
- **Data Acquisition:** During the test, the applied load and the elongation of the gage length are continuously measured and recorded.
- **Termination:** The test continues until the specimen fractures.

Data Analysis

- **Tensile Strength:** The maximum stress the material can withstand before fracturing. It is calculated by dividing the maximum load by the original cross-sectional area of the specimen.

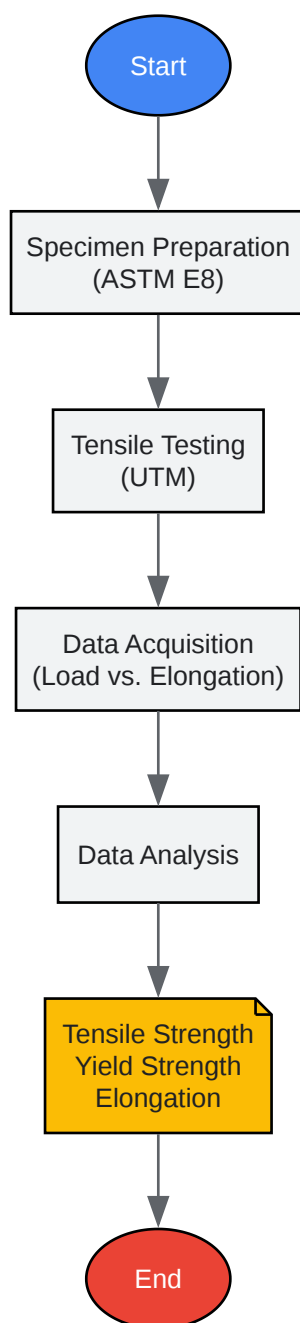
- **Yield Strength:** The stress at which the material begins to deform plastically (permanently). It is often determined at the point where the material undergoes a specified amount of permanent strain (typically 0.2%).
- **Elongation:** A measure of the material's ductility, calculated as the percentage increase in the gage length after fracture.

Mandatory Visualization



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Caption: Factors influencing the tensile strength of Cadmium Copper and Brass alloys.



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Caption: Experimental workflow for determining tensile properties via ASTM E8.

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